

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan ADC linker protocol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

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Compound Profile & Handling

The table below summarizes the key identified information for **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan**.

Property	Description
IUPAC Name	N-((2R,10S)-10-Benzyl-2-cyclopropyl-1-(((1S,9S)-9-ethyl-5-fluoro-9-hydroxy-4-methyl-10,13-dioxo-2,3,9,10,13,15-hexahydro-1H,12H-benzo[de]pyrano[3',4':6,7]indolizino[1,2-b]quinolin-1-yl)amino)-1,6,9,12,15-pentaoxo-3-oxa-5,8,11,14-tetraazahexadecan-16-yl)-6-(2,5-dioxo-2,5-dihydro-1H-pyrrol-1-yl)hexanamide [1]
CAS Number	2414254-51-4 [1]
Molecular Formula	C ₅₅ H ₆₀ FN ₉ O ₁₃ [1]
Molecular Weight	1074.13 g/mol [1]
Category	Drug-Linker Conjugate for ADC (Antibody-Drug Conjugates) [1]

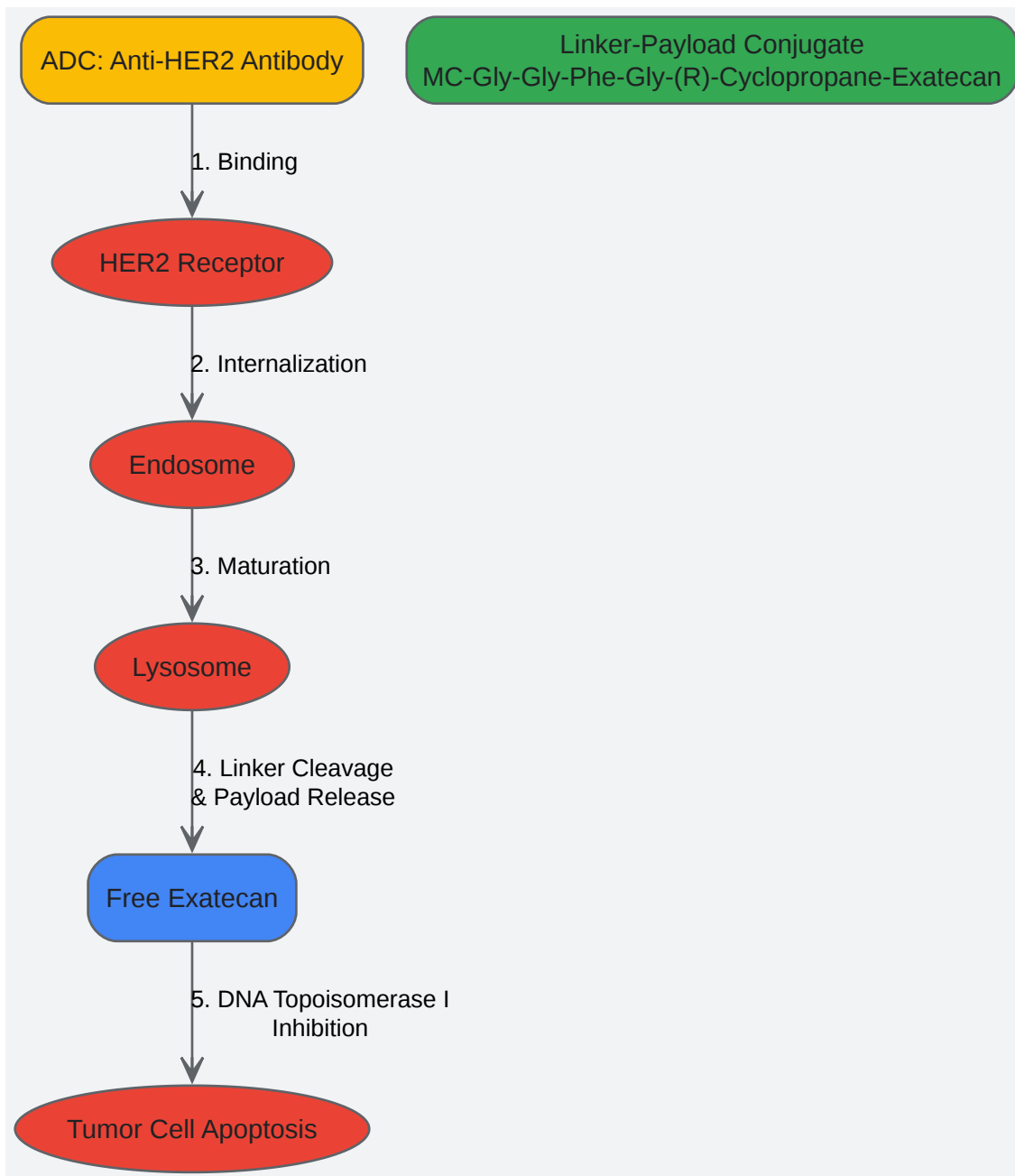
Property	Description
Active Payload	Exatecan, a DNA Topoisomerase I inhibitor ($IC_{50} = 2.2 \mu M$) [1]
Storage	Powder: $-20^{\circ}C$ for 3 years; $+4^{\circ}C$ for 2 years. In solvent: $-80^{\circ}C$ for 6 months; $-20^{\circ}C$ for 1 month. [2] [3]
Shipping	Ambient temperature [1] [2]

Known Biological Role and Context

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan is an **agent-linker conjugate** designed for constructing Antibody-Drug Conjugates (ADCs) [1]. It serves as a key component that is attached to an antibody to form the final ADC drug.

- **Linker Function:** The "MC-Gly-Gly-Phe-Gly" segment is a **cleavable linker** sensitive to lysosomal proteases [4]. This design ensures the potent payload is released inside target tumor cells after the ADC is internalized.
- **Payload Function:** The conjugate incorporates **Exatecan**, a camptothecin-derived topoisomerase I inhibitor. Payloads like Exatecan are favored in ADC design because they can diffuse through cell membranes, enabling a **"bystander effect"** that kills neighboring cancer cells which may not express the target antigen [4].

Recent research highlights the importance of optimizing the linker-payload combination. A 2025 study notes that while Exatecan is a powerful payload, its conjugation to antibodies can be challenging due to hydrophobicity. Strategies to manage this include incorporating hydrophilic components like **branched pegylated linkers** to improve the pharmacokinetics and tolerability of the resulting ADC [4]. The following diagram outlines the general mechanism of action of such ADCs.



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Information Limitations and Further Research

The available search results have a significant gap, as they lack the detailed application notes and experimental protocols you need. To proceed with your research, I suggest the following avenues:

- **Consult Specialized Literature:** The most reliable source for detailed protocols is often the **primary scientific literature**. Search platforms like PubMed or Google Scholar using the compound's CAS number (2414254-51-4) or specific names (e.g., SHR-A1811 drug-linker) may lead you to peer-reviewed articles that include full experimental sections [1] [4].
- **Review Patent Documents:** The design and synthesis of ADC linker-payloads are frequently documented in **patent applications**. The World Intellectual Property Organization (WO) document cited in one source (WO2020063673) could be a starting point, as patents often contain detailed examples of conjugation methods and analytical procedures [2].
- **Contact Suppliers Directly:** Companies that list the compound for research use may provide technical data sheets or application notes upon request.

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References

1. CAS No : 2414254-51-4 | Product Name : MC - Gly - Gly - Phe - Gly ... [pharmaffiliates.com]
2. - MC - Gly - Gly - Phe -(S)- Gly - Cyclopropane ... Exatecan [peptidedb.com]
3. MC-Gly-Gly-Phe-Gly-(S)-Cyclopropane-Exatecan [invivochem.com]
4. Development of Optimized Exatecan-Based ... [pmc.ncbi.nlm.nih.gov]

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